

"1-(2-Hydroxy-3-sulphonatopropyl)pyridinium"

CAS number 3918-73-8

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Hydroxy-3-sulphonatopropyl)pyridinium

Cat. No.: B7821165

[Get Quote](#)

An In-depth Technical Guide to **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** (CAS 3918-73-8): Properties, Mechanisms, and Applications

Foreword for the Advanced Researcher

This document provides a deep dive into the chemistry and application of **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium**, a versatile zwitterionic compound. We will move beyond simple data recitation to explore the mechanistic underpinnings of its function, particularly in the realm of electrochemistry. The experimental protocols and workflows detailed herein are designed to be self-validating, providing a robust framework for your own research and development endeavors.

Part 1: Core Molecular Profile and Physicochemical Characteristics

1-(2-Hydroxy-3-sulphonatopropyl)pyridinium, often referred to in technical literature as PPSOH, is a heterocyclic compound belonging to the hydroxysultaine class. Its structure is characterized by a positively charged pyridinium ring and a negatively charged sulfonate group, linked by a 2-hydroxypropyl chain. This permanent charge separation within the same molecule grants it its zwitterionic nature, which is fundamental to its utility.

Key Physicochemical Data

For the laboratory professional, a clear understanding of a compound's physical properties is paramount for its effective handling, formulation, and application.

Property	Value	Significance in Application
CAS Number	3918-73-8	Unique identifier for substance registration and database searches.
Molecular Formula	C8H11NO4S	Essential for calculating molarity and other stoichiometric parameters.
Molecular Weight	217.24 g/mol	Critical for accurate preparation of solutions and reaction mixtures.
Appearance	White to off-white crystalline powder	A primary indicator of purity; deviations may suggest contamination.
Melting Point	280-284 °C (decomposes)	High thermal stability is indicative of its suitability for processes run at elevated temperatures.
Solubility	Soluble in water	High aqueous solubility is key for its use in electrolytic baths and other aqueous systems.
Synonyms	Pyridinium, 1-(2-hydroxy-3-sulfopropyl)-, inner salt; PPSOH	Awareness of synonyms is crucial for comprehensive literature and patent searches.

The Zwitterionic Advantage: A Deeper Look

The defining feature of **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** is its zwitterionic character. Unlike traditional cationic or anionic surfactants, it possesses both a permanent positive charge on the pyridinium nitrogen and a permanent negative charge on the sulfonate group. This dual-charge nature imparts several advantageous properties:

- **High Polarity and Water Solubility:** The strong dipoles created by the charged centers lead to excellent interaction with water molecules, ensuring high solubility.
- **Electrochemical Stability:** The molecule does not possess a net charge and is therefore less likely to migrate under an electric field in the bulk solution, allowing it to function primarily at the electrode-electrolyte interface.
- **Reduced Surface Tension:** Like other surfactants, it lowers the surface tension of aqueous solutions, which aids in wetting and uniform coating.

Part 2: Primary Application in Nickel Electroplating

The most prominent industrial application of **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** is as a critical additive in nickel electroplating baths. It functions primarily as a leveling agent and a secondary brightener.

Mechanism of Action at the Electrode Interface

During electroplating, the goal is to achieve a smooth, bright, and uniform metallic deposit. Microscopic peaks and valleys on the substrate surface can lead to uneven current distribution, causing accelerated deposition on peaks and slower deposition in valleys, resulting in a rough finish. **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** mitigates this through a mechanism of adsorption and inhibition.

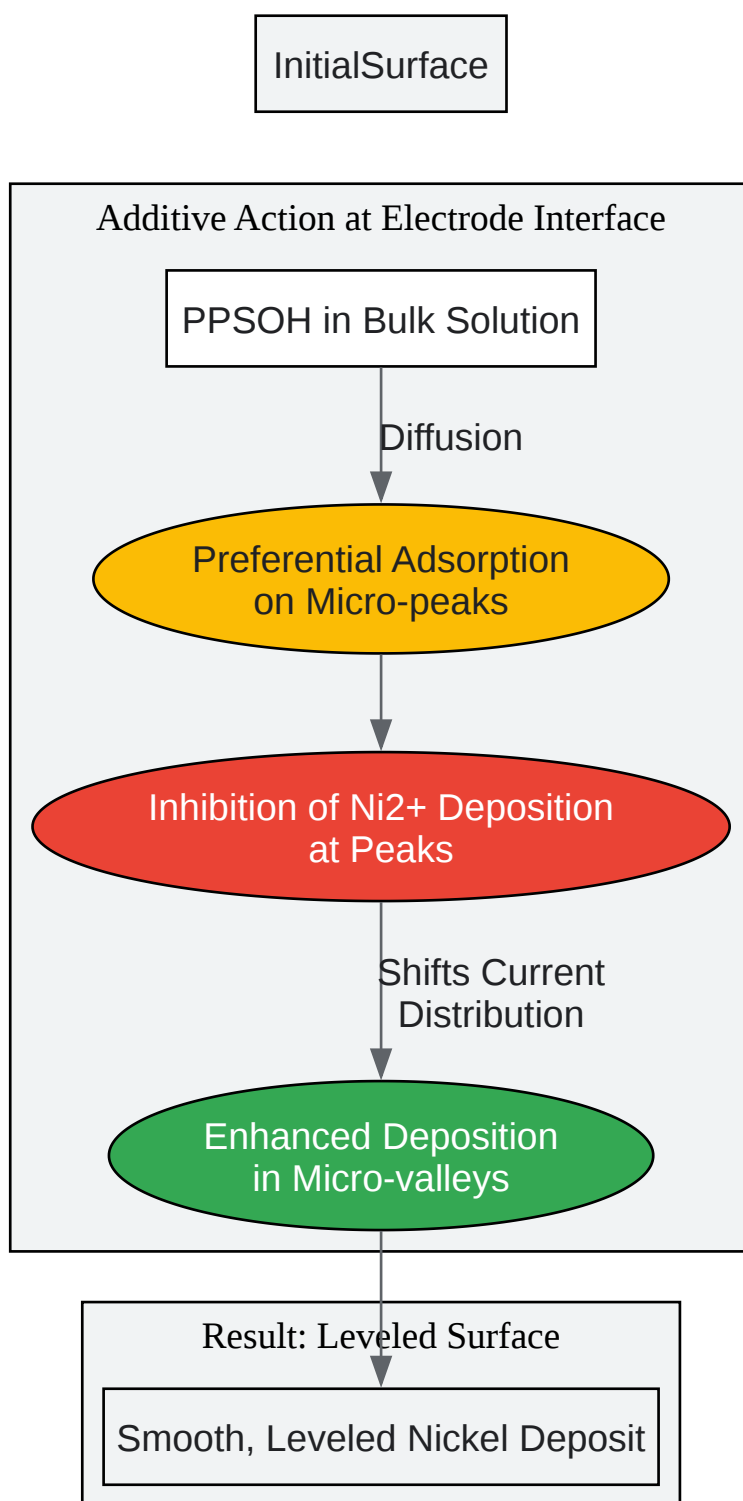
The process can be understood through the following logical steps:

- **Mass Transport:** The compound diffuses from the bulk electrolyte to the cathode surface.
- **Preferential Adsorption:** It preferentially adsorbs onto the high-current-density areas (the microscopic peaks) of the cathode.
- **Inhibition of Deposition:** This adsorbed layer increases the local polarization, effectively inhibiting the rate of nickel ion reduction at these peaks.
- **Diffusion-Controlled Leveling:** This inhibition allows for a relatively higher rate of deposition to occur in the lower-current-density areas (the microscopic valleys), thus "leveling" the surface as the plating process continues.

This mechanism is a classic example of diffusion-controlled adsorption leading to a leveling effect.

Visualizing the Leveling Mechanism

The following diagram illustrates the workflow of how **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** acts at the cathode surface to promote a level nickel deposit.



[Click to download full resolution via product page](#)

Caption: Workflow of PPSOH as a leveling agent in nickel electroplating.

Experimental Protocol: Hull Cell Test for Evaluating Leveling Performance

The Hull cell is an indispensable tool for evaluating the performance of electroplating additives. It utilizes a trapezoidal cell geometry to create a predictable range of current densities across a single cathode panel, allowing for a visual assessment of the plating quality.

Objective: To determine the effective concentration range of **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** for achieving a bright and level nickel deposit.

Materials:

- Standard Watts nickel plating bath (Nickel Sulfate, Nickel Chloride, Boric Acid)
- **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** stock solution (e.g., 10 g/L)
- 267 mL Hull cell
- Polished brass Hull cell panels
- DC power supply
- Anode (Nickel)
- Heater and magnetic stirrer

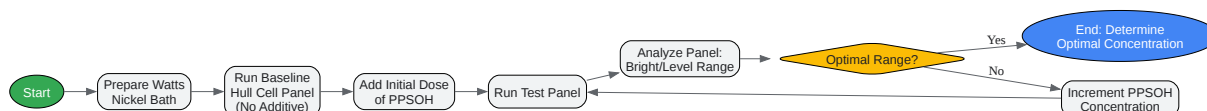
Procedure:

- Bath Preparation: Prepare the Watts nickel bath according to standard formulation. Heat to the desired operating temperature (e.g., 55-60 °C).
- Baseline Test: Run a Hull cell panel in the additive-free bath for a set time and current (e.g., 2 Amperes for 5 minutes). This serves as the control.
- Additive Introduction: Add a calculated volume of the **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** stock solution to achieve the starting test concentration (e.g., 10 mg/L).

- Test Panel 1: Place a new, clean brass panel in the cell and plate at the same parameters as the baseline.
- Analysis of Panel 1: After plating, rinsing, and drying, observe the panel. Note the current density range over which a bright and level deposit is obtained. The current density at any point on the panel can be calculated using standard Hull cell rulers or formulas.
- Incremental Additions: Continue to add small, precise increments of the stock solution, running a new panel after each addition. This will test progressively higher concentrations (e.g., 20 mg/L, 30 mg/L, etc.).
- Data Interpretation: Compare the series of panels to identify the optimal concentration range that provides the widest bright and level plating range. Note any negative effects at high concentrations, such as brittleness or "burning" at high current densities.

Visualizing the Hull Cell Workflow

This diagram outlines the systematic process for evaluating plating additives using the Hull cell.



[Click to download full resolution via product page](#)

Caption: Systematic workflow for Hull cell testing of PPSOH.

Part 3: Analytical Quality Control

Ensuring the purity and concentration of **1-(2-Hydroxy-3-sulphonatopropyl)pyridinium** in both its raw form and in plating baths is critical for process control and consistent results.

Recommended Analytical Techniques

Technique	Purpose	Key Parameters
High-Performance Liquid Chromatography (HPLC)	Purity assessment and quantification.	Reversed-phase column (C18), UV detector (approx. 254 nm), mobile phase with an ion-pairing agent.
Titration	Not suitable due to zwitterionic nature.	N/A
Fourier-Transform Infrared Spectroscopy (FTIR)	Structural confirmation and identification.	Characteristic peaks for S=O (sulfonate), O-H (hydroxyl), and aromatic C-H (pyridinium).
Nuclear Magnetic Resonance (NMR) Spectroscopy	Definitive structural elucidation.	¹ H and ¹³ C NMR spectra provide a unique fingerprint of the molecule.

This guide provides a foundational, technically-grounded overview for the research and development professional. By understanding the core principles of its zwitterionic nature and its mechanism of action, one can better innovate and troubleshoot its application in electrochemistry and beyond.

- To cite this document: BenchChem. ["1-(2-Hydroxy-3-sulphonatopropyl)pyridinium" CAS number 3918-73-8]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7821165#1-2-hydroxy-3-sulphonatopropyl-pyridinium-cas-number-3918-73-8\]](https://www.benchchem.com/product/b7821165#1-2-hydroxy-3-sulphonatopropyl-pyridinium-cas-number-3918-73-8)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com